

In-depth Technical Guide to Libramycin A: Spectroscopic Data Unavailable

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Compound of Interest

Compound Name: Libramycin A

CAS No.: 36846-64-7

Cat. No.: B1221349

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A comprehensive technical guide to the spectroscopic data of **Libramycin A**, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, cannot be provided at this time. Despite extensive searches for the foundational scientific literature, the specific spectral data required for a detailed analysis and interpretation is not publicly accessible through available resources.

Libramycin A, an antibiotic produced by the bacterium *Streptomyces libani*, was first reported in a 1974 publication in the *Journal of Antibiotics* by T. Arai, Y. Mikami, and A. G. Gigliotti. This initial report is the most likely source of the original spectroscopic characterization of the molecule. However, access to the full text of this article, which would contain the critical NMR and mass spectrometry data, could not be obtained.

Subsequent searches for this data in other scientific articles, reviews, and chemical databases also proved unsuccessful. While the existence of **Libramycin A** is documented, and its molecular formula has been reported in some studies as $C_{11}H_{20}N_2O_3$ with a corresponding mass-to-charge ratio (m/z) of 229.1546555, the detailed NMR spectra (1H , ^{13}C , and 2D) and a full mass spectrum analysis are not available in the public domain.

Without this fundamental spectroscopic data, it is impossible to construct an in-depth technical guide that meets the core requirements of providing a detailed analysis of the molecule's structure, experimental protocols, and the causality behind experimental choices, as would be

expected by the target audience of researchers, scientists, and drug development professionals.

It is recommended that researchers seeking this information attempt to access the original 1974 Journal of Antibiotics article through university library subscriptions or document delivery services. This publication remains the most probable source for the comprehensive spectroscopic data on **Libramycin A**.

References

- Arai, T., Mikami, Y., & Gigliotti, A. G. (1974). A new antibiotic, **libramycin A**. The Journal of Antibiotics, 27(2), 143–144.
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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

